

Essential Safety and Operational Guide for 2-Iodo-5-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: **2-Iodo-5-(trifluoromethyl)pyridine**

Cat. No.: **B028551**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Iodo-5-(trifluoromethyl)pyridine** (CAS Number: 100366-75-4). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Immediate Safety Precautions

2-Iodo-5-(trifluoromethyl)pyridine is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

Hazard Classification:

Hazard Statement	GHS Classification	Signal Word	Pictogram
H301: Toxic if swallowed	Acute Toxicity, Oral (Cat. 3)	Danger	GHS06
H315: Causes skin irritation	Skin Irritation (Cat. 2)	Warning	GHS07
H319: Causes serious eye irritation	Eye Irritation (Cat. 2A)	Warning	GHS07
H335: May cause respiratory irritation	STOT - SE (Cat. 3)	Warning	GHS07

Data sourced from multiple chemical suppliers. Note that classifications may vary slightly between suppliers.

Immediate Actions:

- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Ingestion: If swallowed, immediately call a poison center or doctor.[\[2\]](#) Rinse mouth with water. Do not induce vomiting.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) are required. ^[3] Always inspect gloves for integrity before use. Change gloves frequently, especially after direct contact.
Eye/Face Protection	Chemical safety goggles are mandatory. ^[4] A face shield should be worn when there is a risk of splashing. ^[4]
Skin and Body Protection	A flame-retardant and chemical-resistant lab coat must be worn and fully buttoned. ^[5] Closed-toe shoes are required.
Respiratory Protection	All handling of solid 2-Iodo-5-(trifluoromethyl)pyridine must be conducted in a certified chemical fume hood to avoid dust inhalation. ^[1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Operational Plan: Step-by-Step Handling Protocol

Preparation:

- Designated Area: All work with **2-Iodo-5-(trifluoromethyl)pyridine** must be performed in a designated and clearly marked area within a certified chemical fume hood.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have a chemical spill kit readily available that is appropriate for halogenated organic compounds.

Handling:

- Weighing: If weighing the solid, do so within the fume hood on a tared and stable surface.

- Dissolving: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Heating: If heating is required, use a well-controlled heating mantle and monitor the reaction closely. Avoid open flames.
- Storage: Store **2-Iodo-5-(trifluoromethyl)pyridine** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[6] Keep the container tightly sealed.

Disposal Plan: Waste Management Protocol

Waste Segregation and Collection:

- Halogenated Waste: All waste containing **2-Iodo-5-(trifluoromethyl)pyridine**, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), must be disposed of in a designated and clearly labeled halogenated organic waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name, and the associated hazard pictograms.
- Storage of Waste: Store the waste container in a designated satellite accumulation area, away from general laboratory traffic.

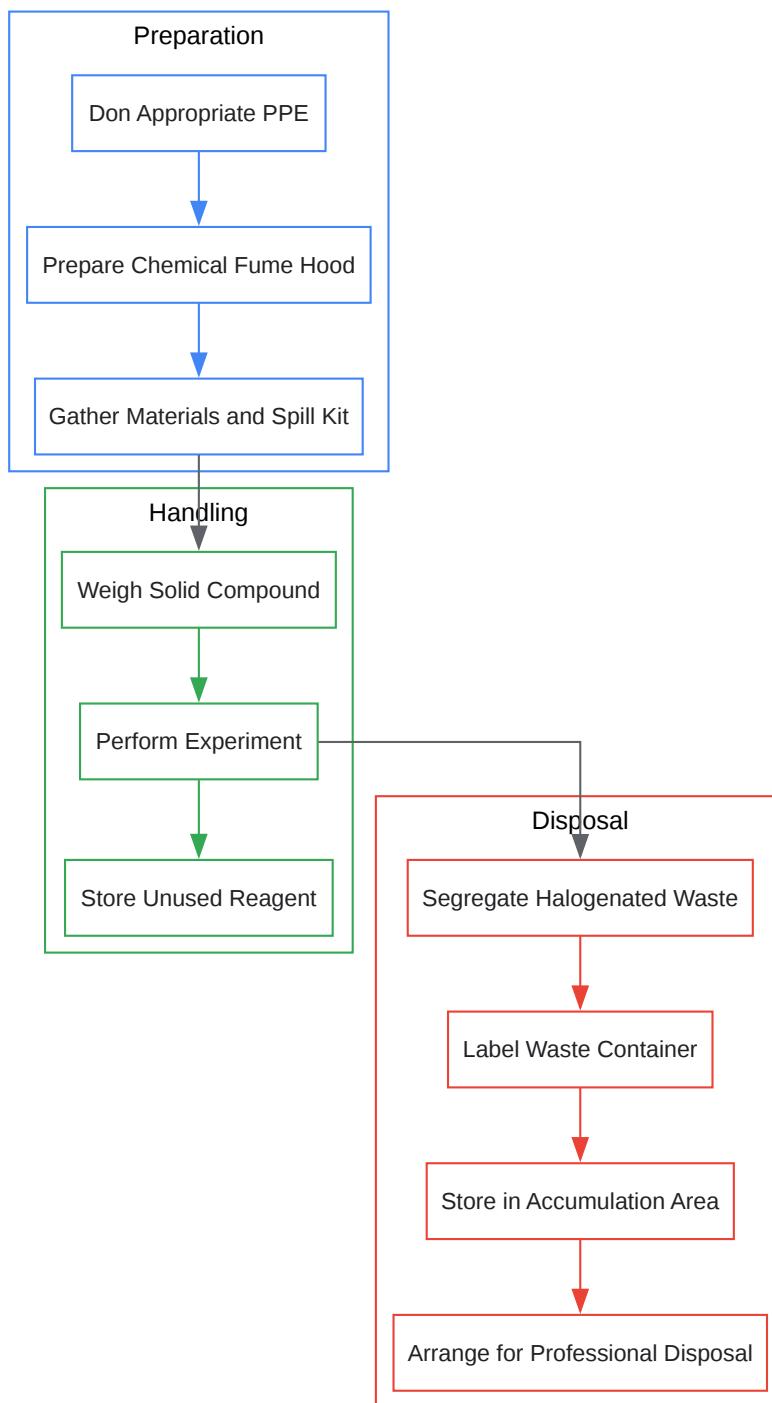
Disposal Procedure:

- Licensed Disposal Company: Arrange for the disposal of the hazardous waste through a licensed and certified chemical waste disposal company.
- Institutional Guidelines: Follow all institutional and local regulations for hazardous waste disposal.

Workflow and Logical Relationships

The following diagram illustrates the standard operating procedure for handling **2-Iodo-5-(trifluoromethyl)pyridine** from receipt to disposal.

Workflow for Handling 2-Iodo-5-(trifluoromethyl)pyridine

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Caption: Safe handling and disposal workflow for **2-Iodo-5-(trifluoromethyl)pyridine**.

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